

Stereoisomers of VH032 and VHL Binding Affinity: An In-depth Technical Guide

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Compound of Interest

Compound Name: (R,S,S)-VH032

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the stereoisomers of VH032, a potent ligand for the von Hippel-Lindau (VHL) E3 ubiquitin ligase, and their corresponding binding affinities. This document details the experimental protocols for key binding assays and visualizes the relevant biological pathways and experimental workflows.

Introduction to VH032 and VHL

The von Hippel-Lindau (VHL) protein is the substrate recognition component of the CRL2^{VHL} E3 ubiquitin ligase complex.^[1] This complex plays a crucial role in cellular oxygen sensing by targeting the alpha subunit of Hypoxia-Inducible Factor (HIF-1 α) for ubiquitination and subsequent proteasomal degradation under normoxic conditions.^{[1][2]} Small molecule ligands that bind to VHL, such as VH032, can modulate this pathway and are of significant interest for the development of therapeutics, including PROteolysis TArgeting Chimeras (PROTACs).^{[3][4][5]}

VH032 contains two key stereocenters: one at the (2S,4R)-4-hydroxyproline (Hyp) core and another at the L-tert-leucine moiety. The precise stereochemistry of these components is critical for optimal binding to the VHL protein.

Quantitative Data: VHL Binding Affinity of VH032 Stereoisomers

The stereochemistry of the hydroxyproline ring in VHL ligands is a critical determinant of binding affinity. The native HIF-1 α substrate contains a (2S,4R)-4-hydroxyproline residue, and synthetic ligands that mimic this conformation generally exhibit the highest affinity.

Recent studies have explored the impact of modifying the stereochemistry of the hydroxyproline core of VH032 analogues. Specifically, the introduction of fluorine at the 3-position of the hydroxyproline ring has allowed for the synthesis and evaluation of different diastereomers.

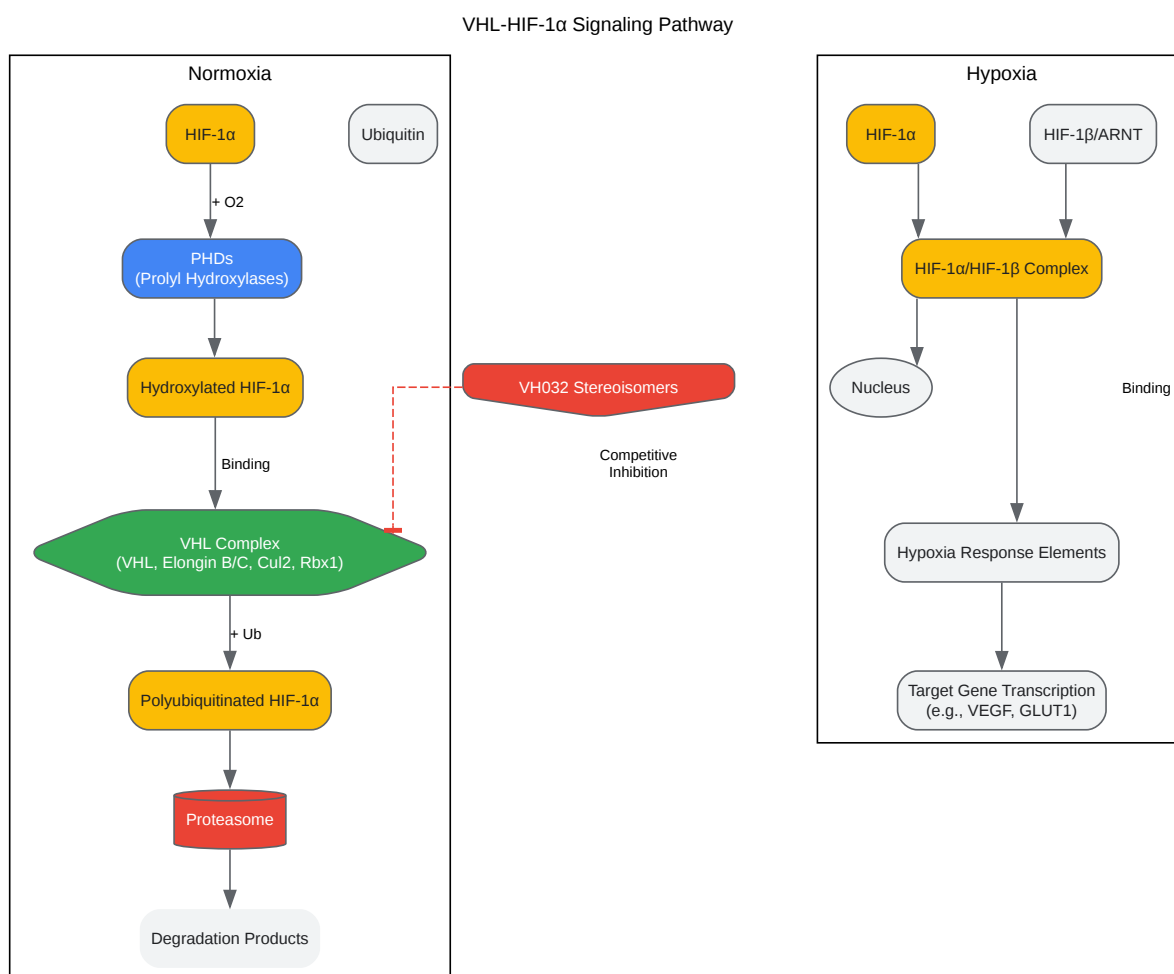
Ligand/Stereoisomer	Description	Binding Affinity (K _d) to VHL (nM)	Experimental Method
VH032	Parent compound with (2S,4R)-hydroxyproline	185 $\pm$ 7	Isothermal Titration Calorimetry (ITC)
Ligand 14a	VH032 analogue with (3R,4S)-3-fluoro-4-hydroxyproline	Within 2-fold of VH032	Isothermal Titration Calorimetry (ITC)
Ligand 14b	VH032 analogue with (3S,4S)-3-fluoro-4-hydroxyproline	~20-fold lower affinity than VH032	Isothermal Titration Calorimetry (ITC)

Table 1: Experimentally determined binding affinities of VH032 and its fluoro-hydroxyproline stereoisomers to the VHL protein complex.

These findings underscore the high degree of stereoselectivity in the VHL binding pocket, with the (3R,4S) epimer being a much better bioisosteric replacement for the natural (2S,4R)-hydroxyproline than the (3S,4S) epimer.[\[6\]](#)

Signaling Pathway

The VHL-HIF-1 α signaling pathway is a cornerstone of cellular response to changes in oxygen availability.



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Caption: VHL-HIF-1 α signaling under normoxic and hypoxic conditions, and the point of intervention by VH032.

Experimental Protocols

The binding affinity of VH032 stereoisomers to the VHL protein can be determined using several biophysical techniques. Below are detailed methodologies for three commonly employed assays.

Fluorescence Polarization (FP) Assay

This is a competitive binding assay that measures the displacement of a fluorescently labeled ligand from the VHL protein by a test compound.

Materials:

- Purified VHL-ElonginB-ElonginC (VBC) complex
- Fluorescent probe (e.g., FAM-labeled HIF-1 α peptide or BODIPY FL VH032)
- Assay buffer (e.g., PBS, pH 7.4, with 0.01% Tween-20)
- Test compounds (VH032 stereoisomers) dissolved in DMSO
- Black, low-volume 384-well assay plates
- Fluorescence plate reader capable of measuring fluorescence polarization

Protocol:

- Prepare Reagents:
 - Dilute the VBC complex to the desired concentration in assay buffer. The optimal concentration should be determined empirically but is typically in the low nanomolar range.
 - Dilute the fluorescent probe in assay buffer to a concentration that gives a stable and robust fluorescence signal.

- Prepare a serial dilution of the test compounds in DMSO, and then further dilute in assay buffer to the final desired concentrations. The final DMSO concentration should be kept constant across all wells (typically $\leq 1\%$).
- Assay Setup:
 - Add a fixed volume of the diluted VBC complex to each well of the microplate.
 - Add the serially diluted test compounds to the wells.
 - Include control wells: "no inhibitor" (VBC + probe + DMSO), "no protein" (probe + buffer + DMSO), and "blank" (buffer only).
- Incubation:
 - Incubate the plate at room temperature for a predetermined period (e.g., 30-60 minutes) to allow the binding to reach equilibrium.
- Fluorescent Probe Addition:
 - Add a fixed volume of the diluted fluorescent probe to all wells.
- Final Incubation:
 - Incubate the plate for another 30-60 minutes, protected from light.
- Measurement:
 - Measure the fluorescence polarization on a suitable plate reader.
- Data Analysis:
 - Plot the fluorescence polarization values against the logarithm of the test compound concentration.
 - Fit the data to a sigmoidal dose-response curve to determine the IC₅₀ value, which can then be converted to a K_i or K_d value using the Cheng-Prusoff equation.

Surface Plasmon Resonance (SPR)

SPR is a label-free technique that measures the binding of an analyte to a ligand immobilized on a sensor chip in real-time.

Materials:

- SPR instrument (e.g., Biacore)
- Sensor chip (e.g., CM5)
- Immobilization reagents (e.g., EDC, NHS, ethanolamine)
- Purified VBC complex (ligand)
- Test compounds (analytes, VH032 stereoisomers)
- Running buffer (e.g., HBS-EP+)

Protocol:

- Ligand Immobilization:
 - Activate the sensor chip surface using a mixture of EDC and NHS.
 - Inject the VBC complex over the activated surface to achieve the desired immobilization level.
 - Deactivate any remaining active esters with an injection of ethanolamine.
 - A reference flow cell should be prepared similarly but without the VBC complex to subtract non-specific binding.
- Analyte Binding Measurement:
 - Prepare a series of dilutions of the VH032 stereoisomers in running buffer.
 - Inject the analyte solutions over the ligand-immobilized and reference flow cells at a constant flow rate.

- Monitor the binding in real-time as an increase in the response units (RU).
- After the association phase, flow running buffer over the chip to monitor the dissociation phase.
- Surface Regeneration:
 - If necessary, inject a regeneration solution (e.g., a short pulse of low pH buffer or high salt concentration) to remove the bound analyte and prepare the surface for the next injection.
- Data Analysis:
 - Subtract the reference flow cell data from the sample flow cell data to obtain specific binding sensorgrams.
 - Fit the association and dissociation curves to a suitable binding model (e.g., 1:1 Langmuir binding) to determine the association rate constant (k_a), dissociation rate constant (k_d), and the equilibrium dissociation constant ($K_d = k_d/k_a$).

Isothermal Titration Calorimetry (ITC)

ITC directly measures the heat released or absorbed during a binding event, allowing for the determination of all thermodynamic parameters of the interaction in a single experiment.

Materials:

- Isothermal titration calorimeter
- Purified VBC complex
- VH032 stereoisomers
- Dialysis buffer (e.g., PBS or HEPES buffer)

Protocol:

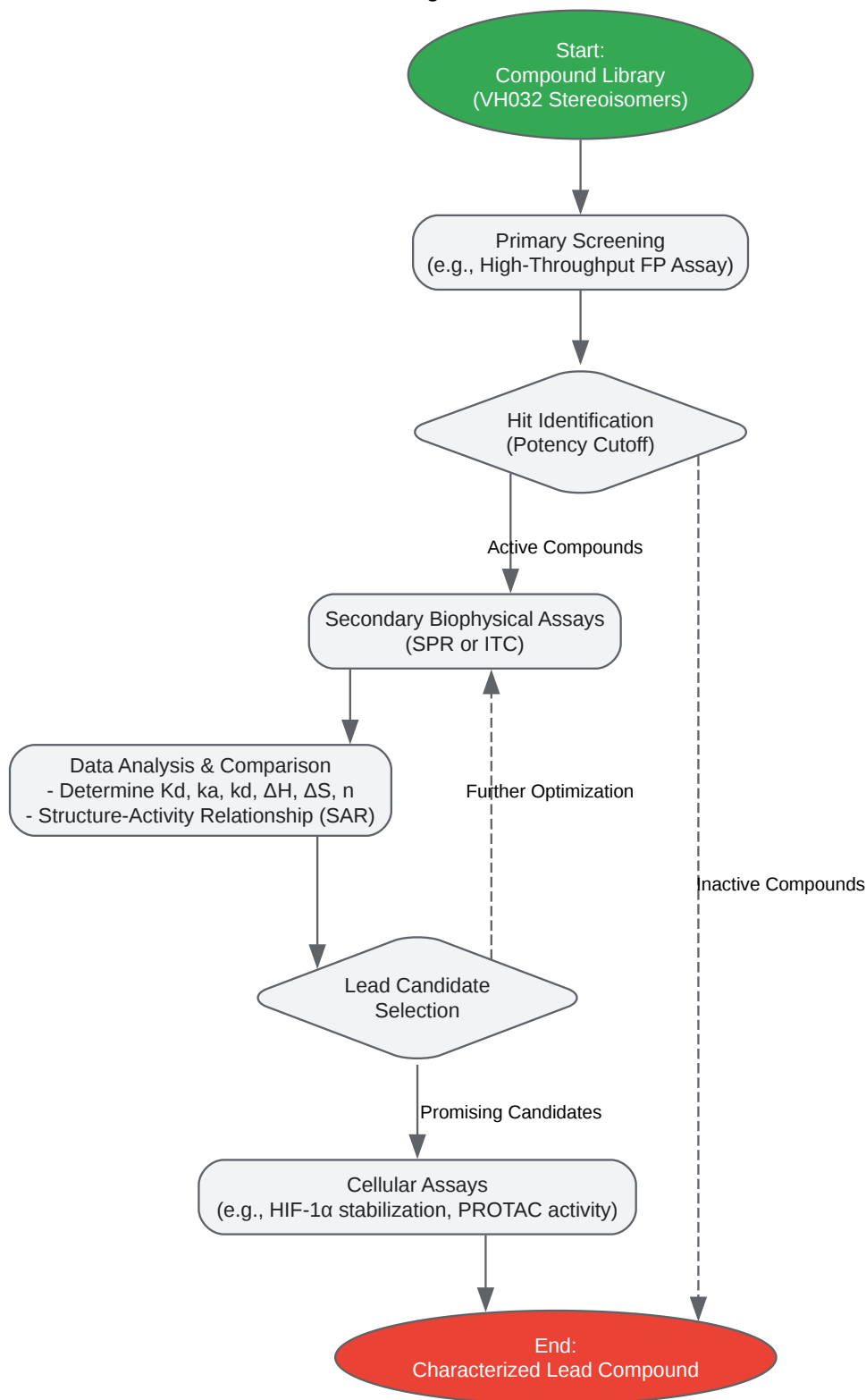
- Sample Preparation:
 - Exhaustively dialyze the VBC complex against the chosen buffer.

- Dissolve the VH032 stereoisomer in the final dialysis buffer to ensure a perfect buffer match. Mismatched buffers can lead to large heats of dilution, obscuring the binding signal.
- Degas both the protein and ligand solutions immediately before the experiment.
- ITC Experiment Setup:
 - Load the VBC complex into the sample cell of the calorimeter.
 - Load the VH032 stereoisomer solution into the injection syringe. The ligand concentration should typically be 10-20 times that of the protein concentration.
 - Set the experimental temperature and stirring speed.
- Titration:
 - Perform a series of small, sequential injections of the ligand into the protein solution.
 - Measure the heat change after each injection until the protein becomes saturated with the ligand.
- Control Experiment:
 - Perform a control titration by injecting the ligand into the buffer alone to measure the heat of dilution.
- Data Analysis:
 - Subtract the heat of dilution from the binding data.
 - Integrate the heat change for each injection and plot it against the molar ratio of ligand to protein.
 - Fit the resulting binding isotherm to a suitable binding model to determine the binding affinity (K_a , and its inverse K_d), stoichiometry (n), and enthalpy of binding (ΔH). The Gibbs free energy (ΔG) and entropy (ΔS) can then be calculated.

Experimental Workflow

The following diagram illustrates a typical workflow for screening and characterizing small molecule inhibitors, such as VH032 stereoisomers, against the VHL protein.

Workflow for VHL Ligand Characterization

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Caption: A generalized workflow for the identification and characterization of VH032 stereoisomers as VHL ligands.

Conclusion

The stereochemical configuration of VH032 is paramount for its high-affinity binding to the VHL E3 ligase. This guide has provided quantitative data on key stereoisomers, detailed experimental protocols for accurately measuring these interactions, and a visual representation of the underlying biological pathway and experimental workflow. This information serves as a valuable resource for researchers in the field of targeted protein degradation and small molecule drug discovery.

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